

In-Depth Technical Guide to Pyrene-PEG5-alcohol for Advanced Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyrene-PEG5-alcohol*

Cat. No.: *B610357*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Pyrene-PEG5-alcohol**, a fluorescent linker molecule increasingly utilized in advanced biological and pharmaceutical research. The guide details its commercial availability, physicochemical properties, and potential applications, with a focus on its role in the development of sophisticated drug delivery systems and targeted protein degradation platforms.

Introduction to Pyrene-PEG5-alcohol

Pyrene-PEG5-alcohol is a bifunctional molecule that combines the unique fluorescent properties of pyrene with the biocompatibility and solubility of a five-unit polyethylene glycol (PEG) linker, terminating in a hydroxyl group. The pyrene moiety serves as an environmentally sensitive fluorescent probe, making it an excellent tool for studying molecular interactions and microenvironments. The PEG linker enhances aqueous solubility and provides a flexible spacer arm, while the terminal alcohol group allows for further chemical modification and conjugation to various molecules of interest.

This combination of features makes **Pyrene-PEG5-alcohol** a versatile tool for researchers in drug delivery, diagnostics, and cell biology. Its primary applications include its use as a fluorescent tag for tracking molecules in biological systems and as a building block in the synthesis of Proteolysis Targeting Chimeras (PROTACs).^{[1][2]}

Commercial Availability and Physicochemical Properties

Pyrene-PEG5-alcohol is available from a range of commercial suppliers, ensuring its accessibility for research purposes. The table below summarizes the key physicochemical properties and provides a list of notable commercial sources.

Property	Value
CAS Number	1817735-44-6
Molecular Formula	C ₂₇ H ₃₁ NO ₆
Molecular Weight	Approximately 465.54 g/mol
Appearance	Solid powder
Purity	Typically >98%
Solubility	Soluble in DMSO, DMF, and DCM
Storage Conditions	Recommended storage at -20°C for long-term stability
Excitation Maximum	~313, 326, 343 nm
Emission Maximum	~377, 397 nm

Table 1: Physicochemical Properties of **Pyrene-PEG5-alcohol**.^[3]

Commercial Suppliers:

A variety of chemical and biotechnological companies supply **Pyrene-PEG5-alcohol**. Researchers can acquire this compound from vendors such as:

- MedKoo Biosciences
- MedchemExpress (MCE)
- BroadPharm

- AxisPharm

It is advisable to request a certificate of analysis from the supplier to confirm the purity and identity of the compound before use.

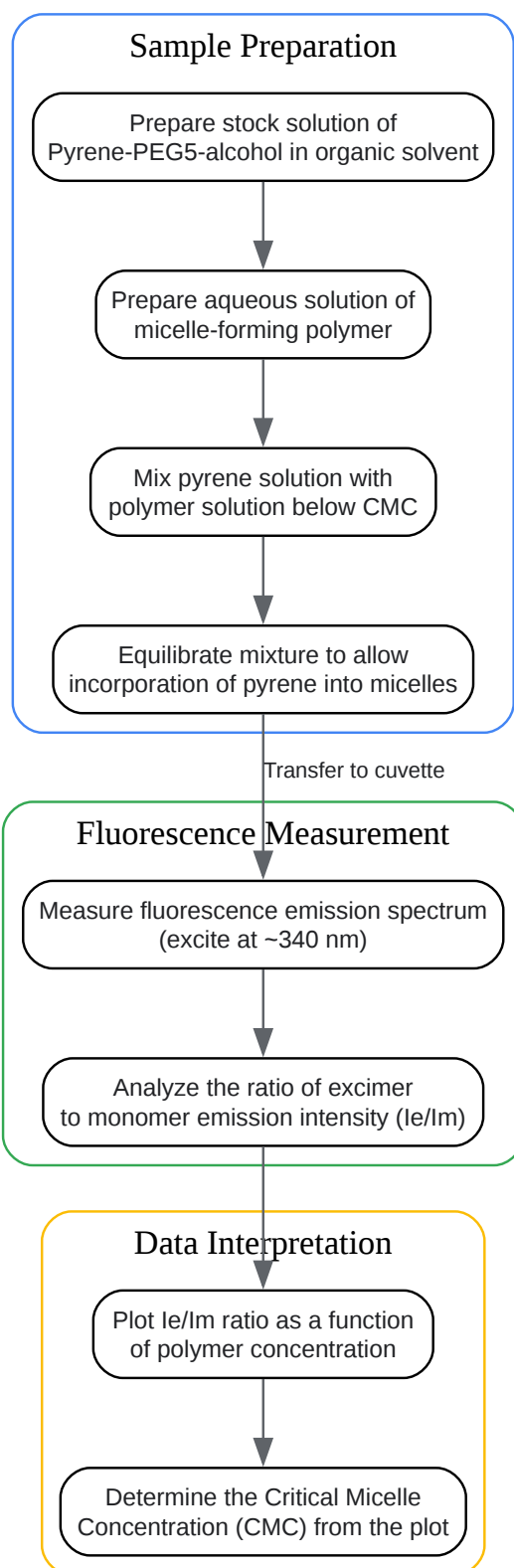
Key Applications and Experimental Considerations

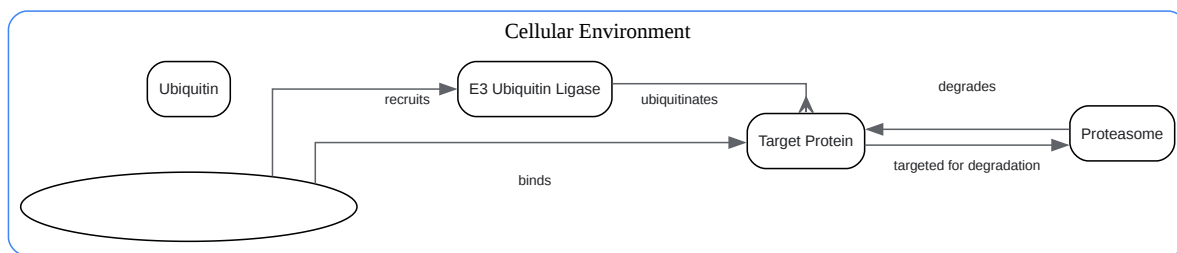
The unique structure of **Pyrene-PEG5-alcohol** lends itself to several advanced research applications. The following sections outline the conceptual basis for these applications and provide generalized experimental workflows.

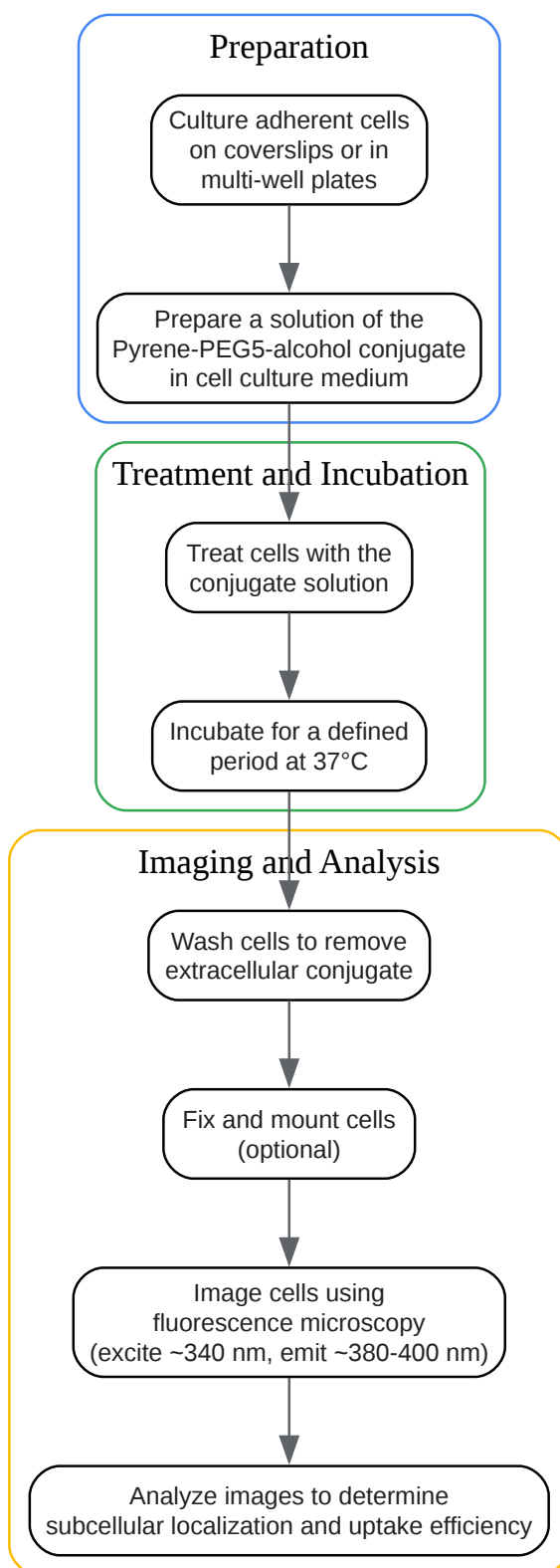
Fluorescent Probe for Micelle and Nanoparticle Characterization

The pyrene moiety is known for its ability to form excimers (excited-state dimers) at high concentrations, which results in a distinct, red-shifted emission spectrum. This property is highly sensitive to the local concentration of pyrene, making it an excellent tool for probing the formation and stability of micelles and nanoparticles.

Conceptual Workflow for Micelle Characterization:







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Pyrene-PEG5-alcohol | CAS#:1817735-44-6 | Chemsrce [chemsrc.com]
- 3. Pyrene-PEG5-alcohol, 1817735-44-6 | BroadPharm [broadpharm.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to Pyrene-PEG5-alcohol for Advanced Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610357#commercial-suppliers-of-pyrene-peg5-alcohol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

